Advanced Application Note: Isopropyl 3-amino-3-phenylpropanoate as a Chiral Intermediate

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Compound of Interest

Compound Name:	*Isopropyl 3-amino-3-phenylpropanoate hydrochloride*
CAS No.:	*100369-82-2*
Cat. No.:	*B033805*

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-Lactam Synthesis, and Analytical Characterization

Executive Summary

Isopropyl 3-amino-3-phenylpropanoate (CAS: 100369-82-2), also known as the isopropyl ester of

-phenylalanine, is a critical building block in the synthesis of peptidomimetics,

-lactam antibiotics, and CNS-active pharmaceutical ingredients. Distinguished by the steric bulk of the isopropyl group, this intermediate offers enhanced hydrolytic stability and improved lipophilicity compared to its methyl or ethyl counterparts.

This guide details three validated protocols:

- Enzymatic Kinetic Resolution: A green chemistry approach to isolate enantiopure (S)-

  -phenylalanine and (R)-ester.
- -Lactam Cyclization: A Grignard-mediated conversion to 4-phenyl-2-azetidinone.

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- Chiral HPLC Analysis: A robust method for determining enantiomeric excess (

).

Chemical Profile & Properties[1][2][3][4][5]

Property	Specification
IUPAC Name	Propan-2-yl 3-amino-3-phenylpropanoate
CAS Number	100369-82-2
Molecular Formula	
Molecular Weight	207.27 g/mol
Physical State	Colorless to pale yellow oil (free base); White solid (HCl salt)
Solubility	Soluble in DCM, EtOAc, MeOH; Sparingly soluble in water
Chiral Center	C3 (Position to the carbonyl)

Protocol 1: Enzymatic Kinetic Resolution (EKR)

Objective: To separate the racemic mixture into (S)-3-amino-3-phenylpropanoic acid and (R)-isopropyl 3-amino-3-phenylpropanoate using Candida antarctica Lipase B (CAL-B).

Mechanistic Insight: CAL-B exhibits high enantioselectivity for the (S)-enantiomer of

-amino esters during hydrolysis. The bulky isopropyl group enhances this selectivity (E-value) by imposing steric constraints in the enzyme's active site, often superior to methyl esters.

Materials

- Substrate: Racemic Isopropyl 3-amino-3-phenylpropanoate (10 g, 48.2 mmol)
- Biocatalyst: Novozym 435 (immobilized CAL-B), 50% w/w relative to substrate
- Solvent System: Methyl tert-butyl ether (MTBE) / Phosphate Buffer (0.1 M, pH 7.5) (1:1 v/v)

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- Equipment: Orbital shaker (200 rpm), thermostated at 30°C.

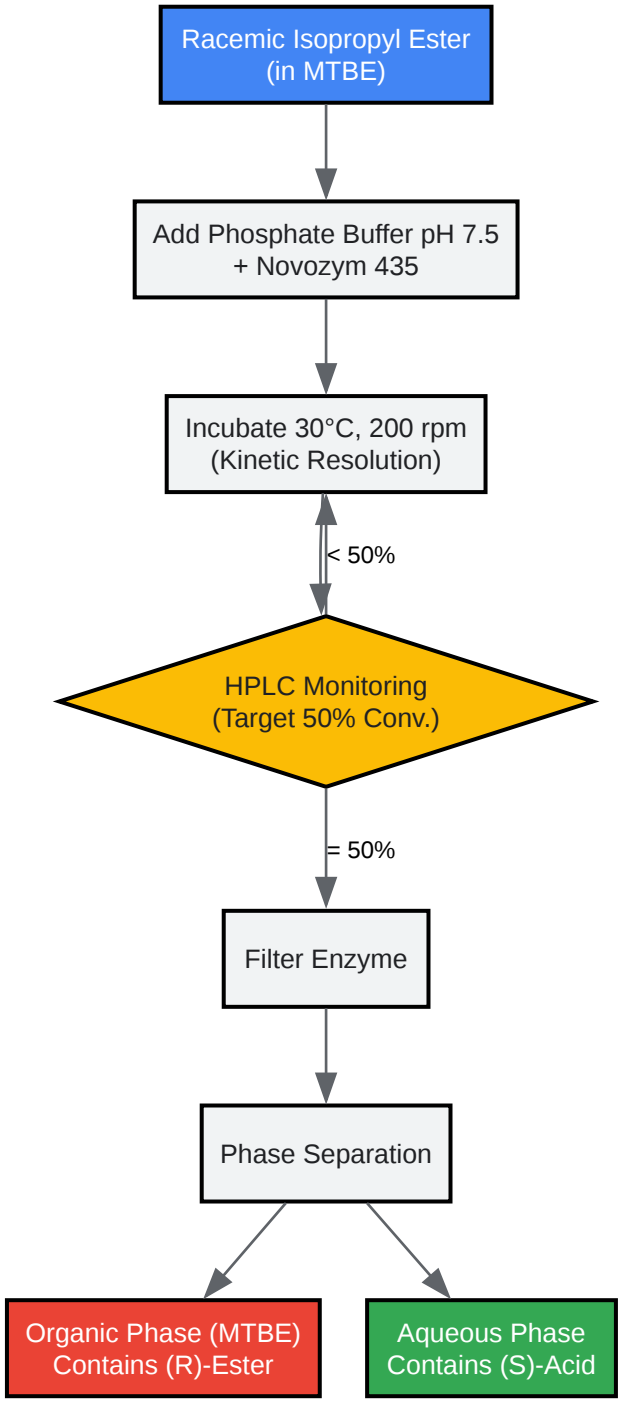
Step-by-Step Methodology

- Preparation: Dissolve 10 g of the racemic ester in 100 mL of MTBE.
- Initiation: Add 100 mL of Phosphate Buffer (pH 7.5) followed by 5.0 g of Novozym 435.
- Incubation: Seal the reaction vessel and incubate at 30°C with orbital shaking (200 rpm).
- Monitoring: Monitor reaction progress via HPLC (see Protocol 3) every 2 hours.
  - Target: Stop reaction at ~50% conversion (typically 24-48 hours).
- Termination: Filter off the immobilized enzyme (wash with MTBE).
- Phase Separation: Transfer filtrate to a separatory funnel. Separate the organic (MTBE) and aqueous layers.
- Workup (Product Isolation):
  - Organic Phase ((R)-Ester): Dry over

    , filter, and concentrate in vacuo to yield the (R)-enriched ester.
  - Aqueous Phase ((S)-Acid): Acidify to pH 2 with 1N HCl. If the amino acid precipitates, filter it. If not, apply ion-exchange chromatography (Dowex 50W) to isolate the zwitterionic (S)-acid.

Workflow Diagram

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Figure 1: Enzymatic Kinetic Resolution workflow for separating (R) and (S) enantiomers.

Protocol 2: Synthesis of -Lactam (4-Phenyl-2-azetidinone)

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Objective: Cyclization of the chiral isopropyl ester to form the corresponding

-lactam, a core scaffold for antibiotics and cholesterol absorption inhibitors.

Mechanistic Insight: The cyclization is driven by the formation of a magnesium amide intermediate. The isopropyl group acts as a moderate leaving group. The use of

-Butylmagnesium chloride (

-BuMgCl) acts as a strong, non-nucleophilic base to deprotonate the amine, which then attacks the intramolecular ester carbonyl.

Materials

- Substrate: (S)-Isopropyl 3-amino-3-phenylpropanoate (derived from Protocol 1) (1.0 eq)
- Reagent:

  -BuMgCl (2.0 M in THF) (2.2 eq)
- Solvent: Anhydrous THF
- Conditions:

  to Room Temperature, Inert Atmosphere (

).

Step-by-Step Methodology

- Setup: Flame-dry a 2-neck round-bottom flask and purge with nitrogen.
- Dissolution: Dissolve the amino ester (2.07 g, 10 mmol) in anhydrous THF (20 mL). Cool to

  in an ice bath.
- Cyclization: Dropwise add

  -BuMgCl (11 mL, 22 mmol) over 15 minutes.
  - Note: Evolution of gas (isopropanol displacement) may be observed.

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- Reaction: Stir at

  for 1 hour, then allow to warm to room temperature and stir for 12 hours.

- Quench: Carefully quench with saturated

  solution (10 mL) at

  .

- Extraction: Extract with Ethyl Acetate (

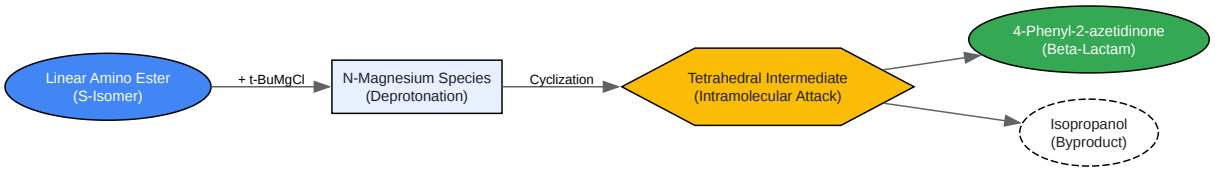
  mL).

- Purification: Wash combined organics with brine, dry over

  , and concentrate. Purify via flash column chromatography (Hexane/EtOAc 7:3) to obtain the white crystalline

  -lactam.

Reaction Pathway[4][5]



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Figure 2: Grignard-mediated cyclization mechanism converting the linear ester to the cyclic amide.

Protocol 3: Analytical Characterization (Chiral HPLC)

Objective: To quantify the Enantiomeric Excess (

) of the resolved products.

Method Parameters:

- Instrument: HPLC with UV Detector (210 nm or 254 nm).
- Column: Daicel Chiralcel OD-H (

  mm, 5

  m).
- Mobile Phase: n-Hexane / Isopropanol / Diethylamine (90 : 10 : 0.1 v/v/v).
  - Note: Diethylamine (DEA) is crucial to suppress peak tailing of the primary amine.
- Flow Rate: 1.0 mL/min.
- Temperature: 25°C.

Expected Retention Times (Approximate):

- (S)-Enantiomer:

  min
- (R)-Enantiomer:

  min
- Validation: Inject the racemic standard first to establish resolution (

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